

cloransulam-methyl soil half-life first-order two-compartment models

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Compound Focus: Cloransulam-Methyl

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Kinetic Model Comparison for Cloransulam-methyl Degradation

The following table consolidates half-life data from various studies, illustrating how degradation rates differ between kinetic models and depend on environmental conditions.

Study Context	Soil Type	Kinetic Model	Reported Half-Life (DT ₅₀)	Key Study Conditions
Field Dissipation [1]	Not Specified (China)	Two-Compartment	0.44 - 5.53 days	Field conditions at three geospatial locations in 2012/2013
Field Dissipation [1]	Not Specified (China)	First-Order	Similar range to two-compartment	Field conditions at three geospatial locations in 2012/2013
Aerobic Metabolism [2]	Cecil Loamy Sand	Two-Compartment	9 days	Lab, 25°C, 100 kPa moisture

Study Context	Soil Type	Kinetic Model	Reported Half-Life (DT ₅₀)	Key Study Conditions
Aerobic Metabolism [2]	Cecil Loamy Sand	First-Order (Initial Rate)	16 days	Lab, 25°C, 100 kPa moisture
Aerobic Metabolism [2]	Hanford Loam	Two-Compartment	13 days	Lab, 25°C, 100 kPa moisture
Aerobic Metabolism [2]	Hanford Loam	First-Order (Initial Rate)	21 days	Lab, 25°C, 100 kPa moisture
Lab & Regulatory Data [3]	Various	First-Order	14 - 22 days (Lab), 6.6 days (Field)	Aerobic lab conditions & field (Wisconsin)

Detailed Experimental Protocols

To ensure your comparisons are based on robust methodologies, here are the experimental details from the key studies cited above.

Field Dissipation Study (2016)

This study provided the data showing very rapid degradation under field conditions [1].

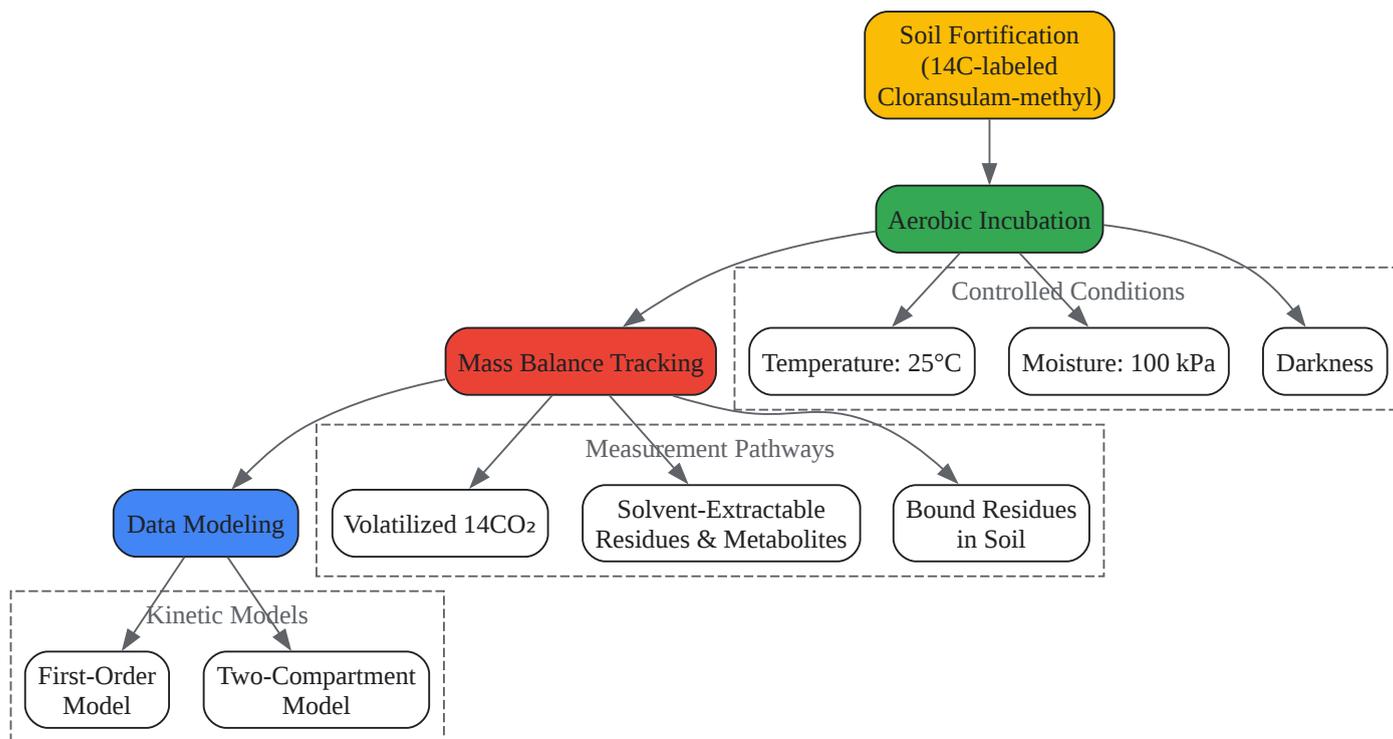
- **Soil Sampling:** Studies were conducted at three different field locations in China. Soil and soybean plant samples were collected at predetermined intervals after application.
- **Residue Analysis:**
 - **Extraction:** A **QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, and Safe) method was used for sample preparation.
 - **Detection and Quantification:** Analysis was performed using **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)**.
 - **Method Validation:** The method demonstrated recoveries ranging from 80% to 105%, with relative standard deviations (RSDs) of 3-11%. The Limit of Detection (LOD) for soil and soybean grain was 0.001 mg kg⁻¹.
- **Data Modeling:** Dissipation data were fitted to both first-order kinetics and two-compartment models to calculate half-lives.

Aerobic Soil Metabolism Study (1996)

This laboratory study offers a direct comparison of the two models under controlled conditions and investigates degradation products [2].

- **Soil Preparation:** Two soils (Cecil loamy sand and Hanford loam) were fortified with ^{14}C -radiolabeled **cloransulam-methyl** at a concentration of 66 ng/g.
- **Incubation:** Soils were incubated in the dark at **25°C** and a moisture potential of **100 kPa** under positive oxygen pressure (aerobic conditions) for up to 357 days. Studies were also conducted at 5°C and with sterilized soil to understand the role of microbes and temperature.
- **Mass Balance Tracking:**
 - **Volatilization:** Trapped evolved $^{14}\text{CO}_2$ to measure mineralization.
 - **Extractable Residues:** Solvents (e.g., acetone/acetic acid) were used to extract the parent compound and metabolites from the soil.
 - **Bound Residues:** The non-extractable radioactivity sorbed to the soil matrix was measured.
 - **Metabolite Identification:** Extracts were analyzed to identify degradation products like cloransulam (the acid metabolite), 5-hydroxy**cloransulam-methyl**, and 5-hydroxycloransulam.
- **Data Modeling:** Degradation data were fit to both a first-order initial rate model and a two-compartment model to determine half-lives. Sorption parameters (K_d) were also determined.

The following diagram illustrates the core workflow of this laboratory study.



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Key Insights for Your Comparison Guide

- **Two-Compartment Model Superiority:** The data consistently shows that the **two-compartment model often results in shorter calculated half-lives** than the first-order model [2]. This is because it more accurately represents the rapid initial dissipation phase followed by a slower release of bound or sorbed residues, which is a common behavior for many pesticides in soil [1] [2].
- **Critical Influencing Factors:** When comparing data, note that the degradation rate is highly dependent on:
 - **Temperature:** Degradation is significantly slower at lower temperatures (e.g., a 10-fold decrease at 5°C) [2] [4].

- **Microbial Activity:** Sterilized soils show much slower degradation, confirming that microbial action is a primary route of breakdown [2] [4].
- **Soil Moisture and Type:** The rate of mineralization and dissipation can vary with soil moisture content and soil properties like organic matter and texture [4].
- **Metabolite Considerations:** The major degradation product is **cloransulam (the acid metabolite)**, which can reach concentrations up to 25% of the applied parent compound and is also phytotoxic, though less so than **cloransulam-methyl** [2] [3].

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